

Physicochemical & Spectral Data of Haploside C

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Compound Focus: Haploside C

CAS No.: 108279-04-5

Cat. No.: S3026230

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The table below consolidates the key technical information available for **Haploside C**, a flavonoid glycoside.

Property	Details
Biological Sources	<i>Haplophyllum perforatum</i> , <i>H. foliosum</i> , <i>H. pedicellatum</i> [1] [2]
Molecular Formula	$C_{31}H_{36}O_{18}$ [2]
Molecular Weight	696.6213 g/mol [2]
Melting Point	143–145 °C [2]
Specific Rotation	$[\alpha]^{22D} -0\pm 3^\circ$ (in methanol) [2]
UV-Vis Spectral Data (λ_{max})	260 (4.38), 275 (4.20), 343 (4.05), 385 (4.26) [2]
IR Spectral Peaks (cm^{-1})	3520–3270 (OH), 1730 (C=O ester), 1650 (C=O γ -pyrone), 1620, 1600, 1566, 1470, 1448 (aromatic C=C) [2]
1H NMR Key Signals	1.13 (3H, d, J=5.5 Hz, CH ₃), 3.88 (3H, s, OCH ₃), 3.96 (3H, s, 8-OCH ₃), 4.84 (1H, br s, rhamnose H-1"), 5.45 (1H, d, J=4.0 Hz, glucose H-1"), 6.44 (1H, s, H-6), 6.87 (1H,

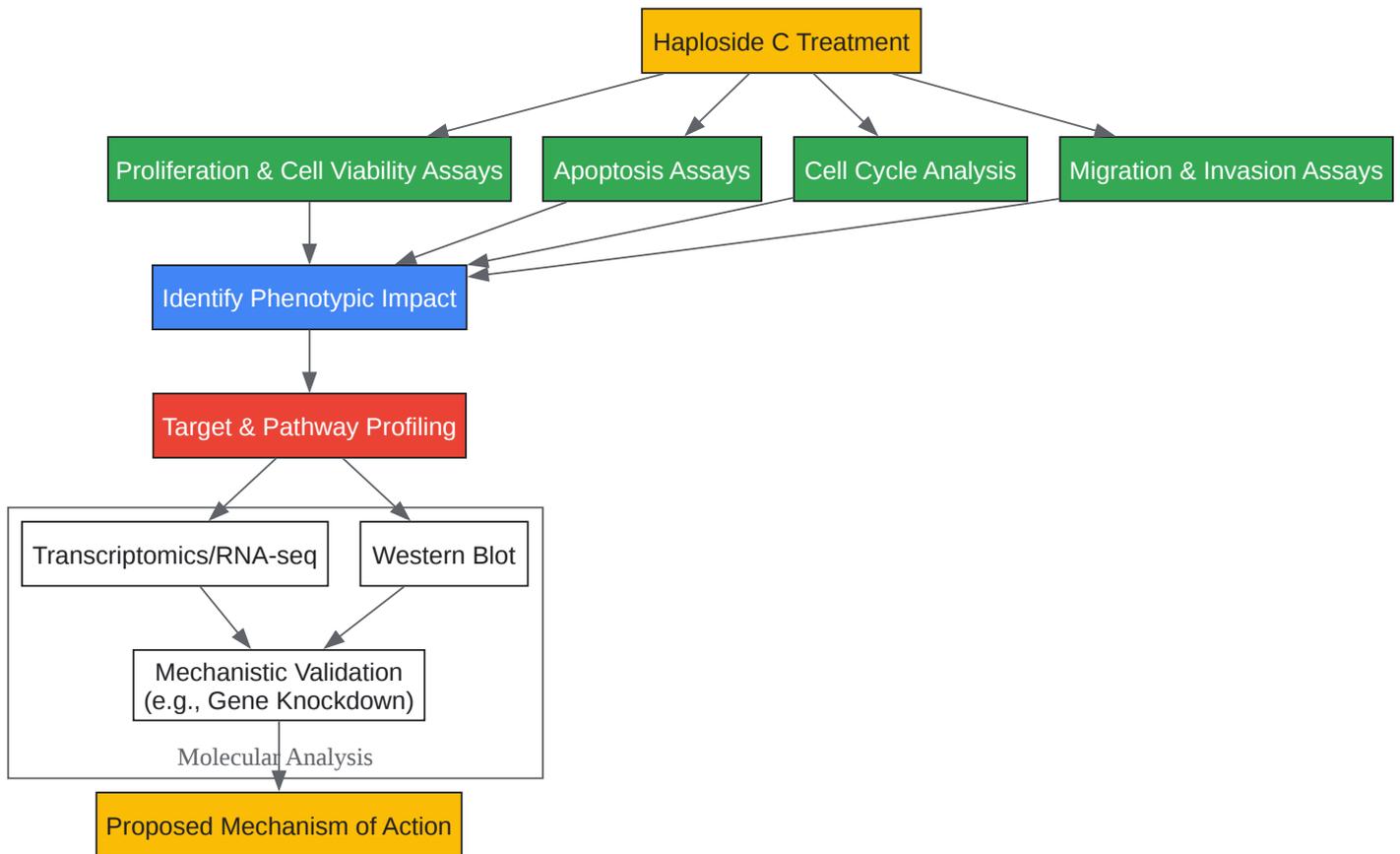
Property	Details
	d, J=8.0 Hz, H-5'), 7.74 (1H, dd, J=2.0, 8.0 Hz, H-6') [2]
Reported Activity	Hypoazotemic (blood nitrogen-lowering) activity [1]

Experimental Context & Potential Workflows

While detailed, step-by-step protocols for **Haploside C** are not available in the search results, the methodologies from general research on similar natural compounds can be inferred.

- **Isolation and Extraction:** **Haploside C** was isolated from *Haplophyllum* species. A common approach involves using ethanol-water mixtures (e.g., 80:20 v/v) for extraction at elevated temperatures (e.g., 60°C), followed by filtration and lyophilization [3]. Further purification would typically involve various chromatographic techniques.
- **Structure Elucidation:** The structure was determined using a combination of techniques standard in natural product chemistry, including UV, IR, and ¹H NMR spectroscopy, as summarized in the table above [2].
- **Bioactivity Screening:** The initial hypoazotemic activity was likely identified through **in vivo models** in rodents, measuring the compound's effect on blood nitrogen compounds like urea and creatinine [1].

Based on the known biology of flavonoids, the diagram below illustrates a hypothetical workflow for investigating **Haploside C**'s potential anticancer mechanisms, which is a common research direction for such compounds.



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*A proposed workflow for profiling the anticancer activity of **Haploside C**, linking phenotypic assays to molecular target identification.*

Suggestions for Further Research

The available data on **Haploside C** is limited. To build a contemporary whitepaper, you would need to investigate the following:

- **Modern Anticancer Profiling:** As with other flavonoids like **hyperoside** [4] and cardiac glycosides like **Lanatoside C** [5], you could evaluate **Haploside C** using a panel of human cancer cell lines. Standard assays would include **Cell Counting Kit-8 (CCK-8)** for viability, colony formation, flow cytometry for cell cycle and apoptosis, and transwell assays for migration/invasion [5].
- **Pathway Analysis:** After establishing a phenotypic effect, use **transcriptomic sequencing (RNA-seq)** to identify Differentially Expressed Genes (DEGs) and affected pathways, such as TNF/IL-17 or other inflammatory and apoptotic pathways [5].
- **ADMET Profiling:** For drug development, investigate its Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) properties using in silico and in vitro models [6].

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